

Efficacy of Lanperisone compared to Baclofen and Diazepam

Author: BenchChem Technical Support Team. **Date:** December 2025

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An Objective Comparison of the Efficacy of Lanperisone, Baclofen, and Diazepam as Muscle Relaxants

This guide provides a detailed comparison of the efficacy, mechanisms of action, and safety profiles of three centrally acting muscle relaxants: Lanperisone, Baclofen, and Diazepam. The information is intended for researchers, scientists, and drug development professionals, with a focus on presenting experimental data and methodologies to support objective evaluation.

Mechanisms of Action

The therapeutic effects of Lanperisone, Baclofen, and Diazepam in the management of muscle spasticity are rooted in their distinct interactions with the central nervous system.

Lanperisone: Lanperisone, along with similar drugs like tolperisone and eperisone, is a centrally acting muscle relaxant.[1][2] Its precise mechanism is not fully understood, but it is believed to act at the reticular formation in the brainstem by blocking voltage-gated sodium and calcium channels.[2][3] This action inhibits both monosynaptic and polysynaptic reflex transmission.[4] By decreasing the influx of sodium and inhibiting voltage-dependent calcium channels, Lanperisone reduces the release of neurotransmitters, leading to a decrease in muscle tone.[1][4]

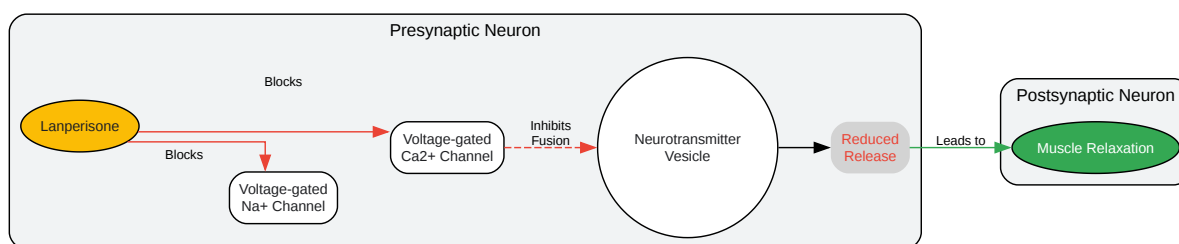
Baclofen: Baclofen is a derivative of the inhibitory neurotransmitter gamma-aminobutyric acid (GABA).[5] It functions as a selective agonist for GABA-B receptors in the spinal cord.[6][7][8] The binding of Baclofen to these receptors leads to the hyperpolarization of afferent nerve

terminals, which in turn inhibits both monosynaptic and polysynaptic reflexes.[5] This is achieved by reducing the release of excitatory neurotransmitters.[6]

Diazepam: Diazepam is a benzodiazepine that enhances the effect of GABA at GABA-A receptors.[9][10][11] By binding to a specific site on the GABA-A receptor, Diazepam increases the frequency of chloride channel opening, leading to an enhanced inhibitory effect of GABA.[11] This results in a generalized dampening of central nervous system activity, which contributes to its muscle relaxant effects.[11]

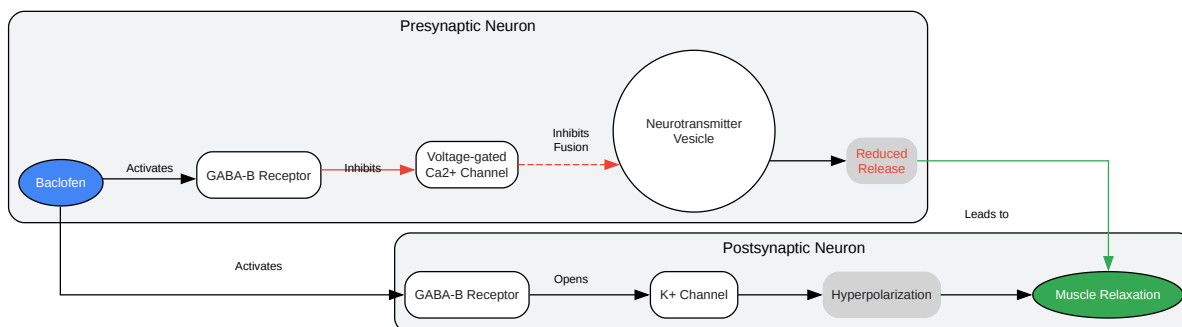
Signaling Pathway Diagrams

The following diagrams illustrate the proposed signaling pathways for each drug.



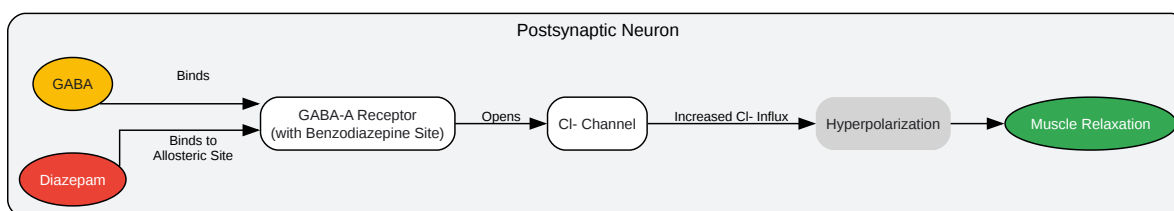
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Lanperisone's inhibitory action on ion channels.



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Baclofen's agonistic effect on GABA-B receptors.



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Diazepam's potentiation of GABA at GABA-A receptors.

Comparative Efficacy: Clinical Data

Direct head-to-head clinical trial data comparing Lanperisone with Baclofen or Diazepam is limited. However, indirect comparisons can be drawn from studies evaluating these drugs

against other agents.

Lanperisone vs. Eperisone

A double-blind, multicenter study compared the effects of Lanperisone and Eperisone in 320 patients with cervical and lower back syndrome.

Table 1: Comparison of Lanperisone and Eperisone

Parameter	Lanperisone (100 mg b.i.d.)	Eperisone (150 mg t.i.d.)
Duration of Treatment	2 weeks	2 weeks
Patient Population	Cervical and lower back syndrome	Cervical and lower back syndrome

| Outcome | Lanperisone showed longer-lasting inhibitory actions on spinal reflexes compared to eperisone.[\[1\]](#) | Eperisone's inhibition was eliminated much faster than that produced by lanperisone.[\[12\]](#) |

Baclofen vs. Diazepam

Several studies have directly compared the efficacy of Baclofen and Diazepam in treating spasticity.

Table 2: Comparison of Baclofen and Diazepam in Spasticity

Study	Patient Population	Baclofen Dosage	Diazepam Dosage	Key Findings
Roussan et al., 1985[13][14]	13 patients with spasticity	25 to 60 mg/day	10 to 40 mg/day	Both drugs produced overall improvement with no significant difference in patient preference. Side effects, particularly daytime sedation, were more common with Diazepam.[13][14]
From and Heltberg, 1975[15]	17 patients with multiple sclerosis	Not specified	Not specified	No significant difference in efficacy was found between the two drugs for spasticity, clonus, flexor spasms, gait, and bladder function. Sedation was more frequent with Diazepam. [15]

| Thiagarajan et al., 2024[16] | 60 patients with acquired spinal cord injuries | 5 mg thrice daily | 5 mg thrice daily | Baclofen was found to be superior to Diazepam, especially for flexor spasticity of the lower limbs.[16] |

Indirect Comparison via Tolperisone

Given that Lanperisone is pharmacologically similar to Tolperisone, studies comparing Tolperisone to Baclofen can provide indirect insights.

Table 3: Comparison of Baclofen and Tolperisone in Spinal Cord Injury-Induced Spasticity

Parameter	Baclofen	Tolperisone
Improvement in Muscle Tone (MAS)	Significant improvement.	Significant improvement.
Improvement in Muscle Strength (MRC)	No significant difference between groups.[17]	No significant difference between groups.[17]
Functional Outcomes (Barthel Index)	Less improvement compared to Tolperisone.[17][18]	Greater improvement in activities of daily living.[17][18]

| Side Effects | More side effects, including asthenia, drowsiness, and sleepiness.[19] | Fewer side effects, mainly dyspepsia and epigastric pain.[19] |

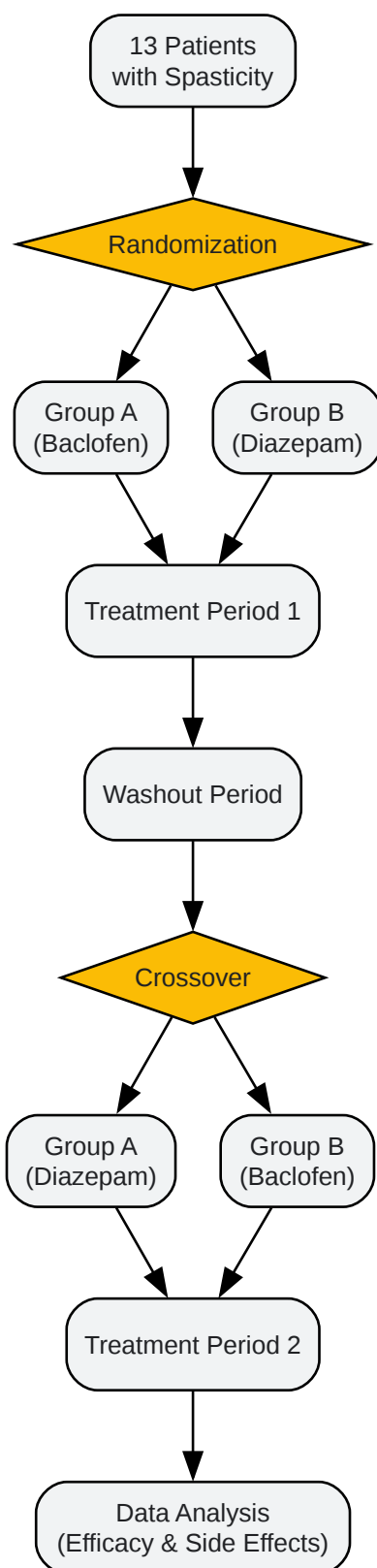
Experimental Protocols

Understanding the methodologies of the cited studies is crucial for interpreting the results.

Baclofen vs. Diazepam for Spasticity (Roussan et al., 1985)

- Study Design: A double-blind, crossover study.[13][14]
- Participants: 13 patients with spasticity.[13][14]
- Duration: 19 weeks.[13][14]

- Intervention: Patients received either Baclofen (25 to 60 mg per day) or Diazepam (10 to 40 mg per day).[\[13\]](#)[\[14\]](#)
- Outcome Measures: Overall improvement and patient preference. Side effects were also recorded.[\[13\]](#)[\[14\]](#)



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Workflow of a double-blind crossover study.

Baclofen vs. Tolperisone in Spinal Cord Injury (Luo et al., 2017)

- Study Design: A comparative study.
- Participants: 150 patients with spasticity caused by spinal cord injury, divided into two groups of 75.[\[17\]](#)
- Duration: 6 weeks.[\[17\]](#)
- Intervention: Group I received Baclofen, and Group II received Tolperisone.[\[17\]](#)
- Outcome Measures:
 - Muscle tone: Modified Ashworth Scale (MAS).[\[17\]](#)
 - Muscle strength: Medical Research Council (MRC) scale.[\[17\]](#)
 - Functional outcome: Barthel Index.[\[17\]](#)
 - Overall efficacy: Coefficient of efficacy.[\[17\]](#)

Safety and Tolerability

- Tolperisone: Generally well-tolerated, with a low frequency of side effects.[\[12\]](#)
- Baclofen: Common side effects include drowsiness, dizziness, weakness, and fatigue. Abrupt withdrawal can lead to severe rebound spasticity and a hypermetabolic state.[\[6\]](#)
- Diazepam: The most common side effect is sedation or drowsiness.[\[13\]](#)[\[14\]](#) It also carries a risk of dependence and withdrawal symptoms. Due to its broad action, it can cause more systemic side effects compared to more targeted muscle relaxants.[\[20\]](#)

Conclusion

- Baclofen and Diazepam have demonstrated comparable efficacy in reducing spasticity, although some studies suggest Baclofen may be superior for certain types of spasticity, such

as flexor spasticity in spinal cord injuries.[16] Diazepam is consistently associated with a higher incidence of sedation.[13][14][15]

- Lanperisone appears to be a potent muscle relaxant with a longer duration of action compared to similar drugs like eperisone.[1] Indirect comparisons through tolperisone suggest it may offer a better safety profile and lead to greater improvements in functional outcomes for daily living compared to Baclofen, with fewer sedative effects.[17][18][19]
- The choice of muscle relaxant should be guided by the specific clinical context, considering the desired balance between efficacy and the potential for side effects, particularly sedation. Direct comparative trials of Lanperisone against Baclofen and Diazepam are needed to definitively establish its relative efficacy and safety.

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- To cite this document: BenchChem. [Efficacy of Lanperisone compared to Baclofen and Diazepam]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b044364#efficacy-of-lanperisone-compared-to-baclofen-and-diazepam]

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